

Safety, handling, and storage of 2-Fluoro-4-iodophenol

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Compound of Interest

Compound Name: 2-Fluoro-4-iodophenol

Cat. No.: B1315855

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Fluoro-4-iodophenol**

This guide provides comprehensive safety, handling, and storage information for **2-Fluoro-4-iodophenol** (CAS No: 2713-28-2), a versatile chemical compound utilized in pharmaceutical development, organic synthesis, and biochemical research.^[1] It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Hazard Identification and Classification

2-Fluoro-4-iodophenol is classified as a hazardous substance.^[2] It is harmful if swallowed, in contact with skin, or if inhaled.^[2] It is also known to cause skin irritation and serious eye irritation or damage.^{[2][3]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2] [4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [3][4]
Serious Eye Damage/Eye Irritation	1/2A	H318/H319: Causes serious eye damage/irritation[2][3][4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[4]

The GHS pictograms associated with **2-Fluoro-4-iodophenol** are 'Corrosive' and 'Irritant'.[2]
The signal word is "Danger" or "Warning".[2][3]

Physical and Chemical Properties

Table 2: Physical and Chemical Properties of **2-Fluoro-4-iodophenol**

Property	Value
Molecular Formula	C ₆ H ₄ FI _O [1][2]
Molecular Weight	238.00 g/mol [1][2]
Appearance	Yellow to light yellow or brown liquid to low melting solid[1]
Density	2.085±0.06 g/cm ³ (Predicted)[5]
pKa	8.10±0.18 (Predicted)[5][6]
Solubility	Very slightly soluble (0.52 g/L) at 25°C[6]
Storage Temperature	0 - 8 °C[1] or under -20°C in a freezer[5]

Safety and Handling

Proper handling of **2-Fluoro-4-iodophenol** is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling this compound, appropriate PPE is mandatory:

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.[7] A face shield may be necessary if there is a risk of splashing.[7][8]
- Hand Protection: Chemical-resistant gloves, such as butyl rubber or neoprene, are recommended.[7]
- Body Protection: A lab coat, closed-toed shoes, and long pants are required. For tasks with a higher risk of splashing, a chemically impervious apron should be worn.[7]
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust or vapors.[7]

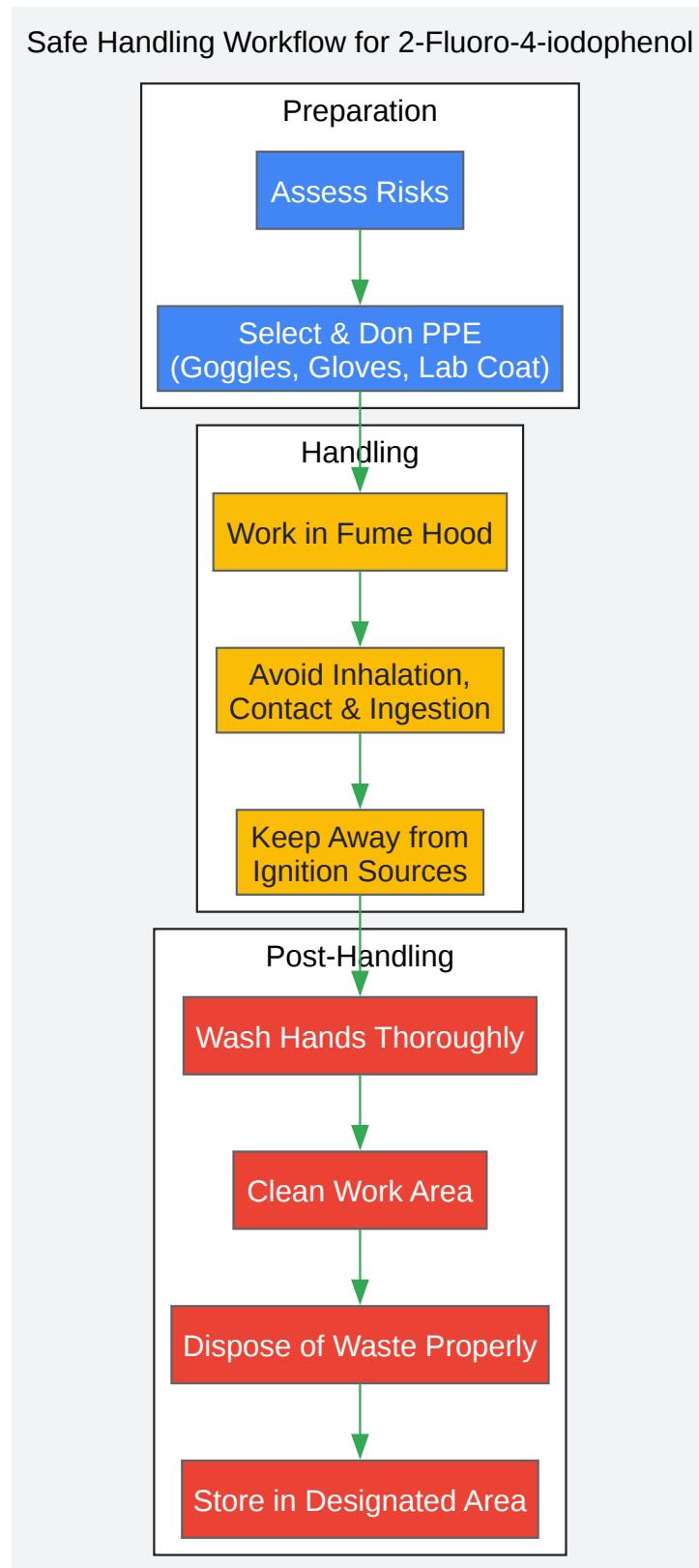
Engineering Controls

- Work in a well-ventilated area, such as a chemical fume hood, to control exposure.[9]
- Ensure safety showers and eyewash stations are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[8][10]
- Avoid breathing dust or vapors.[10]
- Do not eat, drink, or smoke when using this product.[9][11]
- Wash hands thoroughly after handling.[8][11]
- Keep away from sources of ignition, heat, and open flames.[8][10]

- Take measures to prevent the buildup of electrostatic charge.[8]



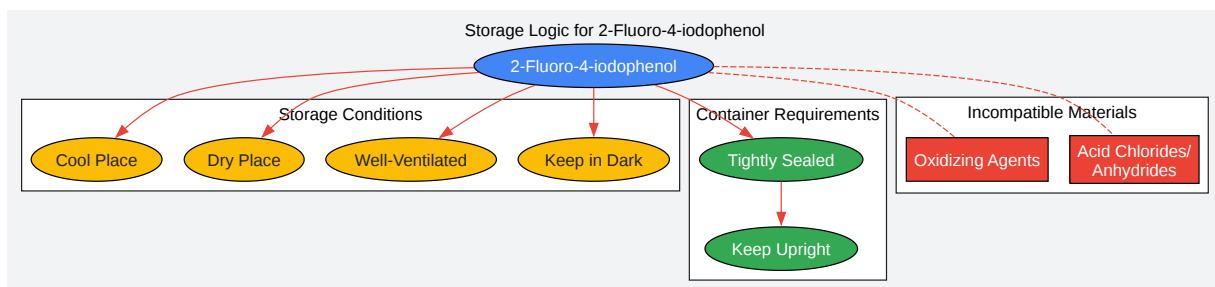
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Safe Handling Workflow

Storage Requirements

Proper storage of **2-Fluoro-4-iodophenol** is essential for maintaining its stability and preventing accidents.

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[8][9] Keep the container tightly closed.[5][8][9] Some sources recommend refrigeration at 0-8°C[1], while others suggest storing in a freezer at or below -20°C.[5]
- Container: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[8]
- Incompatible Materials: Keep away from strong oxidizing agents, acid chlorides, and acid anhydrides.[8]
- Security: Store in a locked-up area.[9][11]



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Logical Storage Relationships

First Aid Measures

In case of accidental exposure, immediate action is critical.

Table 3: First Aid Procedures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air.[8][12] If breathing has stopped, give artificial respiration.[8][12] Seek immediate medical attention.[12]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[7][8][12] Seek medical attention if skin irritation persists.[7][12]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9][12] Remove contact lenses if present and easy to do.[7][9] Seek immediate medical attention.[7][9][12]
Ingestion	Do NOT induce vomiting.[8][9] Rinse mouth with water.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8][9][12]

Always show the safety data sheet to the attending physician.[8][9]

Experimental Protocol: Synthesis of 2-Fluoro-4-iodophenol

The following is a representative protocol for the synthesis of **2-Fluoro-4-iodophenol** from 2-fluorophenol.

Materials and Reagents

- 2-Fluorophenol

- Iodine
- Concentrated Ammonia
- Ethyl Acetate
- 5% Sodium Bisulfite Solution
- Brine
- Anhydrous Magnesium Sulfate
- Silica Gel
- Dichloromethane

Procedure

- To a stirring solution of 2-fluorophenol (1 equivalent) in concentrated ammonia, add iodine (1 equivalent) in a single portion at room temperature.[13]
- Stir the reaction mixture overnight at room temperature.[13]
- Remove the solvent by evaporation under reduced pressure.[13]
- Partition the resulting residue between ethyl acetate and water.[13]
- Separate the organic phase and wash it sequentially with a 5% sodium bisulfite solution and then with brine.[13]
- Dry the organic phase over anhydrous magnesium sulfate, filter the solution, and concentrate the filtrate to dryness under reduced pressure.[13]
- Purify the crude product by silica gel column chromatography using a dichloromethane/ethyl acetate mixture (e.g., 9:1) as the eluent to yield **2-fluoro-4-iodophenol**.[13]

Disclaimer: This guide is intended for informational purposes only and does not substitute for a thorough review of the safety data sheet (SDS) and institutional safety protocols. Always consult the most current SDS for **2-Fluoro-4-iodophenol** before use.

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